

# 3-Chloro-2-fluoro-5-(trifluoromethyl)benzaldehyde IUPAC name

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## Compound of Interest

Compound Name: 3-Chloro-2-fluoro-5-(trifluoromethyl)benzaldehyde

Cat. No.: B1348975

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## An In-depth Technical Guide to 3-Chloro-2-fluoro-5-(trifluoromethyl)benzaldehyde

For researchers, scientists, and professionals in drug development, **3-Chloro-2-fluoro-5-(trifluoromethyl)benzaldehyde** is a key building block in organic synthesis. Its distinct substitution pattern, featuring chloro, fluoro, and trifluoromethyl groups, makes it a valuable intermediate for creating complex molecules with specific biological activities, particularly in the pharmaceutical and agrochemical sectors. The presence of the trifluoromethyl group, in particular, can enhance the reactivity and stability of the molecule in various chemical reactions.<sup>[1]</sup>

## Physicochemical Properties

The quantitative physicochemical properties of **3-Chloro-2-fluoro-5-(trifluoromethyl)benzaldehyde** are summarized below for easy reference and comparison.

Property	Value	Source(s)
IUPAC Name	3-Chloro-2-fluoro-5-(trifluoromethyl)benzaldehyde	[2]
CAS Number	261763-02-4	[2][3][4]
Molecular Formula	C <sub>8</sub> H <sub>3</sub> ClF <sub>4</sub> O	[2][4]
Molecular Weight	226.56 g/mol	[2][4]
Boiling Point	196 °C	
Density	1.54 g/mL at 25 °C	
Refractive Index	n <sub>20</sub> /D 1.476	
Purity	95-96%	
Storage	2-8 °C	

## Synthesis and Experimental Protocols

While a specific protocol for the synthesis of **3-Chloro-2-fluoro-5-(trifluoromethyl)benzaldehyde** is not readily available in the provided results, a representative method for a structurally similar compound, 5-chloro-2-trifluoromethylbenzaldehyde, involves the oxidation of the corresponding alcohol. This process provides a logical framework for the synthesis of related benzaldehydes.

### Representative Synthesis: Oxidation of (5-chloro-2-trifluoromethylphenyl)methanol[7]

This protocol details the synthesis of 5-chloro-2-trifluoromethylbenzaldehyde from its corresponding phenylmethanol.

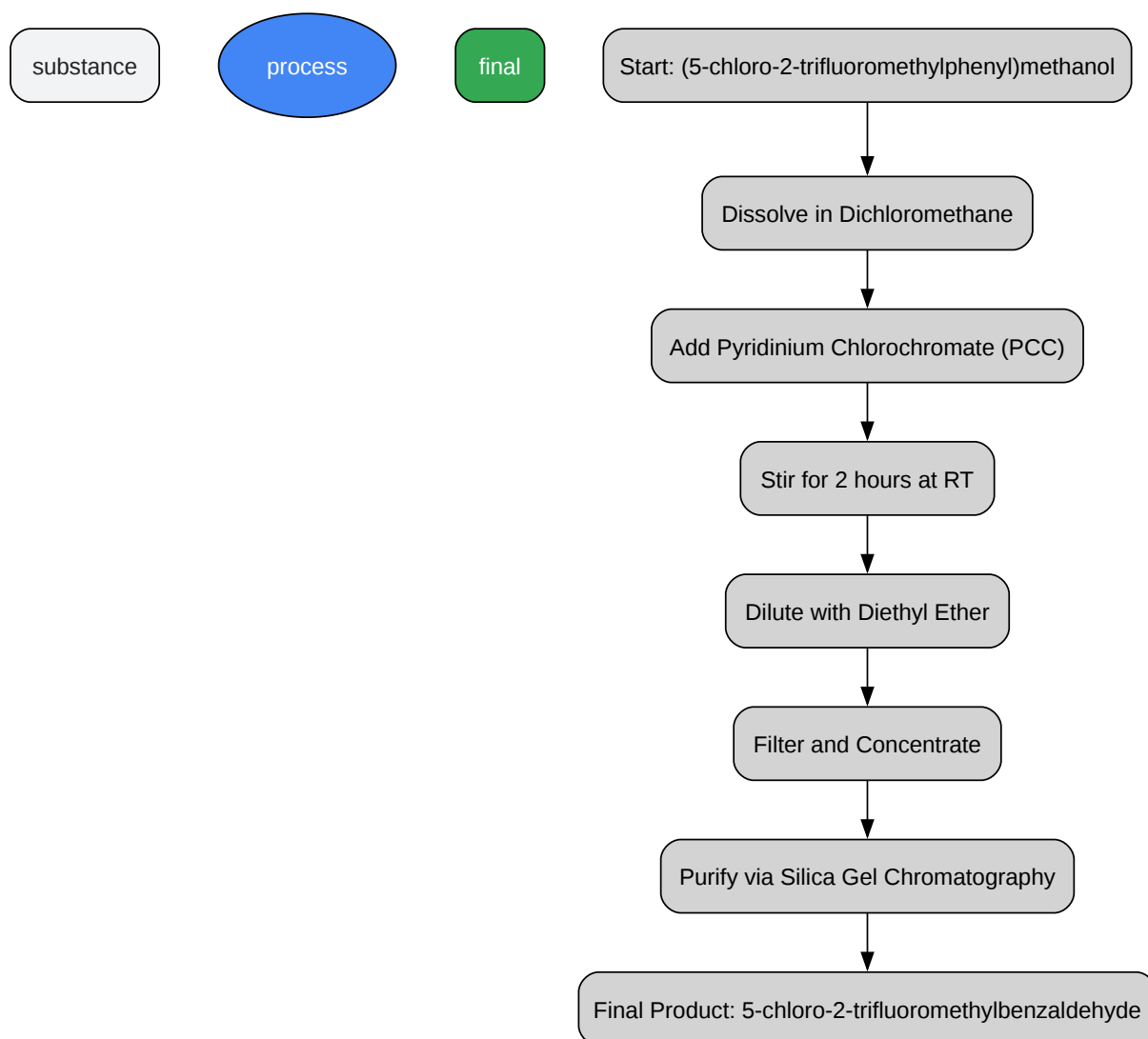
Materials and Reagents:

- (5-chloro-2-trifluoromethylphenyl)methanol
- Dichloromethane (DCM)

- Pyridinium chlorochromate (PCC)
- Diethyl ether
- Silica gel
- Hexane
- Ethyl acetate

#### Experimental Procedure:

- Dissolution: Dissolve (5-chloro-2-trifluoromethylphenyl)methanol (1.66 mmol) in 10 mL of dichloromethane.
- Oxidation: Add pyridinium chlorochromate (3.32 mmol) to the solution.
- Reaction: Stir the reaction mixture for 2 hours at room temperature.
- Dilution: Upon completion, dilute the solution with diethyl ether and continue stirring for an additional hour.
- Filtration: Filter the mixture to remove insoluble impurities.
- Concentration: Concentrate the filtrate to remove the solvent.
- Purification: Purify the crude product via silica gel column chromatography, using a 10% ethyl acetate in hexane solution as the eluent to yield the final product.



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Fig. 1: Workflow for the synthesis of a substituted benzaldehyde.

## Biological Activity and Signaling

Benzaldehyde derivatives are recognized for their wide range of biological activities, including antimicrobial and fungicidal properties.[5] Research on new benzaldehyde derivatives has shown potent antiaflatoxic activity against fungi such as *Aspergillus flavus*. This activity is achieved by downregulating the expression of key regulatory genes involved in the aflatoxin biosynthetic pathway.

Specifically, certain benzaldehyde compounds have been observed to significantly suppress the transcription of the *aflR*, *laeA*, and *veA* genes.[5] These genes are crucial global regulators that control secondary metabolism and development in many *Aspergillus* species. By inhibiting these master regulators, the entire downstream pathway for aflatoxin production is effectively shut down. This mechanism presents a promising avenue for developing new agents to ensure food and feed safety.



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Fig. 2: Inhibitory mechanism of benzaldehyde derivatives.

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